Application Notes: 4-(2-Chloro-4-fluorophenoxy)piperidine in Synthetic Chemistry

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Compound of Interest	
Compound Name:	*4-(2-Chloro-4-fluorophenoxy)piperidine*
CAS No.:	*367501-07-3*
Cat. No.:	*B1344185*

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the strategic utilization of **4-(2-Chloro-4-fluorophenoxy)piperidine** as a pivotal building block in modern organic synthesis. We delve into the compound's intrinsic chemical properties and explore its application in the construction of complex molecular architectures, with a particular focus on its role in the synthesis of high-value pharmaceutical agents. Detailed, field-proven protocols for key transformations, including Williamson ether synthesis for its formation and subsequent N-arylation reactions, are presented. The causality behind experimental choices, mechanistic insights, and robust analytical validation are emphasized to ensure scientific integrity and reproducibility.

Introduction: The Strategic Importance of the Phenoxypiperidine Scaffold

The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in a vast number of FDA-approved drugs due to its favorable pharmacokinetic properties and its ability to serve

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as a versatile anchor for diverse pharmacophoric groups.[1] When combined with a substituted phenoxy moiety, as in **4-(2-Chloro-4-fluorophenoxy)piperidine**, the resulting scaffold offers a unique combination of structural rigidity, lipophilicity, and hydrogen bonding potential. The specific substitution pattern on the phenyl ring—a chlorine atom at the 2-position and a fluorine atom at the 4-position—is particularly noteworthy. The chloro group can introduce steric constraints and modulate electronic properties, while the fluoro group is often employed to enhance metabolic stability and binding affinity.[2]

This building block is a key intermediate in the synthesis of numerous biologically active compounds, including kinase inhibitors and G-protein-coupled receptor (GPCR) modulators.[3][4] Its utility lies in the two primary reactive sites: the secondary amine of the piperidine ring, which is amenable to a variety of coupling reactions, and the potential for further functionalization of the aromatic ring, although this is less common in its typical applications.

Physicochemical and Safety Profile

A thorough understanding of the physical and chemical properties of a building block is paramount for its effective and safe use in synthesis.

Table 1: Physicochemical Properties of **4-(2-Chloro-4-fluorophenoxy)piperidine**

Property	Value	Source
CAS Number	1261234-77-8	[5]
Molecular Formula	$C_{11}H_{13}ClFNO$	[5]
Molecular Weight	230.68 g/mol	Calculated
Appearance	Solid	[6]
Purity	Typically >97%	[6]

Safety and Handling:

4-(2-Chloro-4-fluorophenoxy)piperidine and its precursors should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7][8] All manipulations should be performed in a well-ventilated fume hood.[7] Avoid

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inhalation of dust or vapors and contact with skin and eyes.[7][8] In case of accidental exposure, it is crucial to seek immediate medical attention.[8] Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[7]

Core Synthetic Applications: A Gateway to Complex Molecules

The primary utility of **4-(2-Chloro-4-fluorophenoxy)piperidine** lies in its role as a nucleophile, where the secondary amine of the piperidine ring participates in bond-forming reactions to construct more complex molecules.

N-Arylation and N-Alkylation Reactions

The most common application of this building block is in N-arylation and N-alkylation reactions, which form a crucial C-N bond. These reactions are fundamental in the synthesis of a wide range of pharmaceuticals.

- Buchwald-Hartwig Amination: This palladium-catalyzed cross-coupling reaction is a powerful and versatile method for the N-arylation of amines.[9][10] It offers high functional group tolerance and generally proceeds under mild conditions. The choice of palladium catalyst, phosphine ligand, and base is critical for achieving high yields, especially with sterically hindered or electronically challenging substrates.[9]

- Ullmann Condensation: A copper-catalyzed alternative for N-arylation, the Ullmann condensation is a classic reaction that has seen significant improvements with the development of new ligands and reaction conditions.[10][11] It is particularly useful for the coupling of amines with aryl iodides and bromides.[11]

- Reductive Amination: For the introduction of alkyl groups, reductive amination provides a straightforward method. The piperidine derivative reacts with an aldehyde or ketone to form an iminium ion intermediate, which is then reduced in situ to the corresponding tertiary amine.

Case Study: Synthesis of Lenvatinib

A prominent example showcasing the importance of phenoxypiperidine scaffolds is in the synthesis of Lenvatinib, a multi-targeted tyrosine kinase inhibitor used in the treatment of

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various cancers.[3] While the final drug molecule does not contain the exact **4-(2-Chloro-4-fluorophenoxy)piperidine** fragment, analogous phenoxy-quinoline intermediates are crucial in its synthesis.[12][13][14][15] The principles of coupling a substituted phenol with a heterocyclic system are central to these synthetic routes.

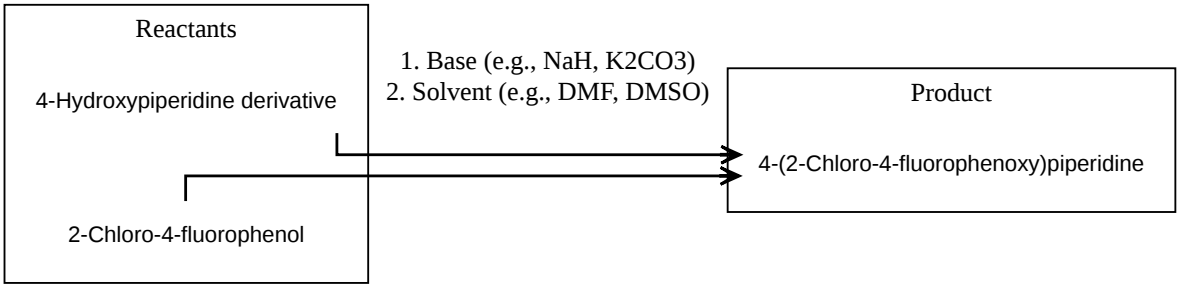
Detailed Experimental Protocols

The following protocols are provided as a guide and may require optimization based on specific substrates and laboratory conditions.

Protocol 1: Synthesis of 4-(2-Chloro-4-fluorophenoxy)piperidine via Williamson Ether Synthesis

This protocol describes the formation of the ether linkage, a key step in constructing the title compound from its constituent alcohol and phenol. The Williamson ether synthesis is a reliable SN2 reaction where an alkoxide displaces a halide or other suitable leaving group.[16][17][18]

Reaction Scheme:



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Caption: General scheme for Williamson Ether Synthesis.

Materials and Reagents:

- N-Boc-4-hydroxypiperidine
- 2-Chloro-4-fluorophenol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)

Procedure:

- Alkoxide Formation: To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, add N-Boc-4-hydroxypiperidine (1.0 equiv) and anhydrous DMF (5-10 mL per mmol of piperidine). Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride (1.2 equiv) portion-wise to the stirred solution, ensuring the temperature does not exceed 5 °C. The evolution of hydrogen gas will be observed.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes to ensure complete formation of the alkoxide.
- Ether Formation: Dissolve 2-Chloro-4-fluorophenol (1.1 equiv) in a minimal amount of anhydrous DMF and add it dropwise to the reaction mixture.

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- Heat the reaction mixture to 60-80 °C and monitor the progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 4-12 hours.

- Work-up: Cool the reaction to room temperature and cautiously quench by the slow addition of saturated aqueous NH_4Cl.

- Transfer the mixture to a separatory funnel and dilute with diethyl ether and water. Separate the layers and extract the aqueous phase with diethyl ether (3 x 20 mL).

- Combine the organic layers, wash with water and then brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude N-Boc protected product.

- Boc Deprotection: Dissolve the crude material in dichloromethane (DCM). Add trifluoroacetic acid (TFA) (5-10 equiv) and stir at room temperature for 1-2 hours until TLC indicates complete removal of the Boc group.

- Final Work-up and Purification: Concentrate the reaction mixture under reduced pressure. Redissolve the residue in DCM and wash with saturated aqueous $NaHCO_3$ to neutralize the excess acid. Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate. Purify the crude product by flash column chromatography on silica gel to afford pure **4-(2-Chloro-4-fluorophenoxy)piperidine**.

Causality and Insights:

- Choice of Base: Sodium hydride is a strong, non-nucleophilic base that irreversibly deprotonates the alcohol, driving the reaction forward.[17][19] Weaker bases like potassium carbonate can also be used, often requiring higher temperatures.[20]

- Solvent: DMF is a polar aprotic solvent that effectively solvates the sodium cation and accelerates the SN2 reaction.[17][20]

- Protecting Group: The Boc group is used to prevent N-arylation of the piperidine nitrogen under the basic conditions of the Williamson ether synthesis. It is easily removed under acidic conditions with TFA.

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Protocol 2: N-Arylation of **4-(2-Chloro-4-fluorophenoxy)piperidine** with an Aryl Bromide (Buchwald-Hartwig Amination)

This protocol details a general procedure for the palladium-catalyzed N-arylation of the title compound.

Reaction Workflow:

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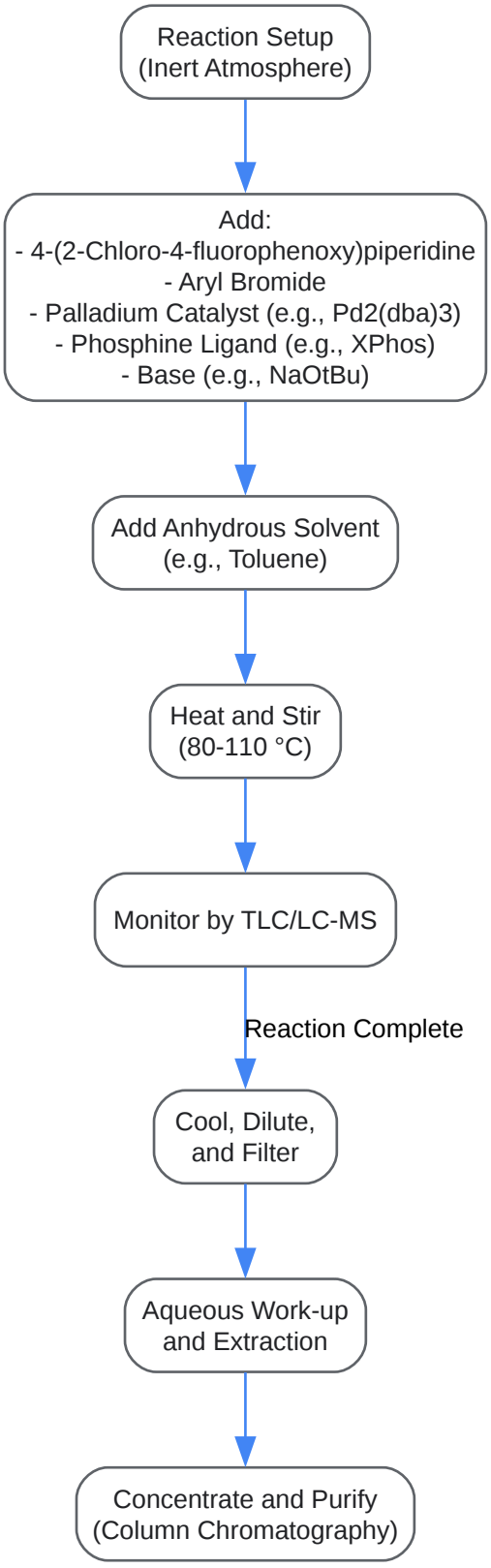

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Caption: Experimental workflow for Buchwald-Hartwig N-arylation.

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Materials and Reagents:

- **4-(2-Chloro-4-fluorophenoxy)piperidine** (1.0 equiv)
- Aryl bromide (1.2 equiv)
- Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$) (2 mol%)
- XPhos (4 mol%)
- Sodium tert-butoxide (NaOtBu) (1.5 equiv)
- Anhydrous toluene
- Ethyl acetate
- Celite
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a glovebox or under a stream of inert gas (argon or nitrogen), add **4-(2-Chloro-4-fluorophenoxy)piperidine**, the aryl bromide, $Pd_2(dba)_3$, XPhos, and NaOtBu to an oven-dried Schlenk flask equipped with a magnetic stir bar.[9]
- Solvent Addition: Add anhydrous, degassed toluene to the flask via syringe.
- Reaction: Seal the flask and heat the reaction mixture to 100-110 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by TLC or LC-MS. The reaction is typically complete within 12-24 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute the reaction mixture with ethyl acetate and filter through a pad of celite to remove the catalyst and inorganic salts.[9]

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- Extraction: Wash the filtrate with water and brine. Dry the organic layer over anhydrous Na_2SO_4.[9]

- Purification: Remove the solvent under reduced pressure. Purify the crude product by flash column chromatography on silica gel to afford the desired N-arylated product.[9]

Causality and Insights:

- Catalyst System: The combination of a palladium source like $Pd_2(dba)_3$ and a bulky, electron-rich phosphine ligand like XPhos is highly effective for coupling sterically demanding substrates.[9] The ligand facilitates the reductive elimination step, which is often the rate-limiting step in the catalytic cycle.

- Base: Sodium tert-butoxide is a strong, non-nucleophilic base that is crucial for the deprotonation of the amine and the formation of the active palladium-amido complex.

- Inert Atmosphere: The palladium catalyst is sensitive to oxygen, so maintaining an inert atmosphere throughout the reaction is essential to prevent catalyst deactivation.

Conclusion

4-(2-Chloro-4-fluorophenoxy)piperidine is a valuable and versatile building block in synthetic organic and medicinal chemistry. Its strategic importance is underscored by its utility in constructing complex molecular architectures found in a range of biologically active compounds. The protocols and insights provided in this document are intended to empower researchers to effectively and safely utilize this key intermediate in their synthetic endeavors. A thorough understanding of the underlying reaction mechanisms and careful optimization of reaction conditions are paramount to achieving successful outcomes in the synthesis of novel chemical entities.

References

- Vertex AI Search. (n.d.).
- Thermo Fisher Scientific. (2014, September 15).
- Sigma-Aldrich. (2024, September 6).
- CymitQuimica. (n.d.). 4-(2-fluorophenoxy)piperidine(HCl). Retrieved January 18, 2026.
- Benchchem. (n.d.). Application Notes and Protocols for N-arylation Reactions of ortho-methyl 4-Anilino-1-Boc-piperidine. Retrieved January 18, 2026.

© 2026 BenchChem. All rights reserved.

- Cambridge University Press. (n.d.). Williamson Ether Synthesis. Retrieved January 18, 2026.
- ChemicalBook. (n.d.). Lenvatinib synthesis. Retrieved January 18, 2026.
- Parchem. (n.d.). **4-(2-Chloro-4-fluorophenoxy)piperidine** (Cas 1261234-77-8). Retrieved January 18, 2026.
- Echemi. (n.d.). 4-(2-CHLORO-4-FLUOROPHENOXY)
- ResearchGate. (n.d.). Three-step synthesis of lenvatinib 50 starting from simple compounds. Retrieved January 18, 2026.
- Google Patents. (n.d.). Synthetic method of lenvatinib - CN113307767A. Retrieved January 18, 2026.
- Guidechem. (n.d.). 4-[2-(2-chloro-6-fluorophenoxy)-6-fluorophenoxy]piperidine. Retrieved January 18, 2026.
- Wikipedia. (n.d.). Williamson ether synthesis. Retrieved January 18, 2026.
- Penta chemicals. (2024, May 7).
- Google Patents. (n.d.). Synthetic method of lenvatinib - CN109734661B. Retrieved January 18, 2026.
- J&K Scientific LLC. (2025, March 22). Williamson Ether Synthesis. Retrieved January 18, 2026.
- YouTube. (2018, May 2). Williamson Ether Synthesis Reaction Mechanism. Retrieved January 18, 2026.
- European Patent Office. (2020, March 11). PROCESS FOR THE PREPARATION OF LENVATINIB - EP 3620452 A1. Retrieved January 18, 2026.
- PubMed Central. (n.d.). Synthesis and Biological Characterization of 4,4-Difluoro-3-(phenoxymethyl)piperidine Scaffold as Dopamine 4 Receptor (D4R) Antagonist in vitro Tool compounds. Retrieved January 18, 2026.
- PubChem. (n.d.). 4-(2-Chlorophenoxy)piperidine. Retrieved January 18, 2026.
- AA Blocks. (n.d.). 1185297-29-3 | 4-(4-Chloro-2-fluorophenoxy)piperidine hydrochloride. Retrieved January 18, 2026.
- PubMed. (n.d.). Discovery of 5-chloro-4-((1-(5-chloropyrimidin-2-yl)piperidin-4-yl)oxy)-1-(2-fluoro-4-(methylsulfonyl)phenyl)pyridin-2(1H)-one (BMS-903452), an antidiabetic clinical candidate targeting GPR119. Retrieved January 18, 2026.
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved January 18, 2026.
- Rasayan Journal of Chemistry. (n.d.). SYNTHESIS OF 4-CHLORO-PIPERIDINE DERIVATIVES VIA NbCl5 MEDIATED AZA-PRINS TYPE CYCLIZATION OF EPOXIDES AND HOMOALLYLIC AMINES. Retrieved January 18, 2026.
- PubMed Central. (n.d.). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Retrieved January 18, 2026.

© 2026 BenchChem. All rights reserved.

- Hindawi. (2025, August 6). Room Temperature N-Arylation of 1,2,4-Triazoles under Ligand-Free Condition. Retrieved January 18, 2026.
- ResearchGate. (2023, March 15). Application of Chiral Piperidine Scaffolds in Drug Design. Retrieved January 18, 2026.
- Benchchem. (n.d.). Application Notes and Protocols for the N-arylation of 3-Chlorodiphenylamine. Retrieved January 18, 2026.
- ChemRxiv. (n.d.). Discovery and characterization of benzyloxy piperidine based dopamine 4 receptor antagonists. Retrieved January 18, 2026.
- MDPI. (n.d.). Synthesis, Dynamic NMR Characterization, and XRD Study of 2,4-Difluorobenzoyl-Substituted Piperazines. Retrieved January 18, 2026.
- Benchchem. (n.d.). Application Notes and Protocols for the N-arylation of Pyrrolidine with 4-Halophenols. Retrieved January 18, 2026.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Discovery of 5-chloro-4-((1-(5-chloropyrimidin-2-yl)piperidin-4-yl)oxy)-1-(2-fluoro-4-(methylsulfonyl)phenyl)pyridin-2(1H)-one (BMS-903452), an antidiabetic clinical candidate targeting GPR119 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. parchem.com [parchem.com]
- 6. 4-(2-fluorophenoxy)piperidine(HCl) | CymitQuimica [cymitquimica.com]
- 7. peptide.com [peptide.com]
- 8. fishersci.com [fishersci.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. pdf.benchchem.com [pdf.benchchem.com]

- 12. Lenvatinib synthesis - chemicalbook [chemicalbook.com]
- 13. CN113307767A - Synthetic method of lenvatinib - Google Patents [patents.google.com]
- 14. CN109734661B - Synthetic method of lenvatinib - Google Patents [patents.google.com]
- 15. data.epo.org [data.epo.org]
- 16. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 17. jk-sci.com [jk-sci.com]
- 18. masterorganicchemistry.com [masterorganicchemistry.com]
- 19. m.youtube.com [m.youtube.com]
- 20. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [resolve.cambridge.org]

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